

# 3-Methylpentane-2,3-diol CAS number 63521-37-9 properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Methylpentane-2,3-diol

Cat. No.: B1659112

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## An In-depth Technical Guide to 3-Methyl-2,4-pentanediol

Disclaimer: The initially requested compound, **3-Methylpentane-2,3-diol** with CAS number 63521-37-9, is not well-documented in publicly available scientific literature. Therefore, this guide focuses on the structurally similar and well-characterized compound, 3-Methyl-2,4-pentanediol (CAS No: 5683-44-3 for the specific stereoisomers and 107-41-5 for the racemic mixture, commonly known as hexylene glycol). This document serves as a comprehensive technical resource for researchers, scientists, and drug development professionals, providing detailed information on its properties, synthesis, and applications.

## Chemical Identity and Physical Properties

3-Methyl-2,4-pentanediol is a chiral diol that exists as two enantiomers, (4R)-(-) and (4S)-(+).<sup>[1]</sup> The commercial product is often a racemic mixture known as hexylene glycol.<sup>[1]</sup> It is a colorless, oily liquid with a mild, sweetish odor.<sup>[1][2]</sup>

Table 1: General and Physical Properties of 3-Methyl-2,4-pentanediol

Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>14</sub> O <sub>2</sub>	[1][3]
Molecular Weight	118.17 g/mol	[3]
CAS Number	5683-44-3 (isomer), 107-41-5 (racemate)	[2][3]
Appearance	Colorless liquid	[2]
Odor	Mild, sweetish	[1][2]
Density	0.92 g/cm <sup>3</sup> at 20 °C	[4]
Melting Point	-40 °C	[2][4]
Boiling Point	197 °C	[2]
Flash Point	93 °C	[4]
Vapor Pressure	0.07 hPa at 20 °C	[4]
Solubility in Water	Miscible	[1][2]
Autoignition Temperature	425 °C	[4]

## Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of 3-Methyl-2,4-pentanediol.

Table 2: Spectroscopic Data for 3-Methyl-2,4-pentanediol

Technique	Key Features	Reference
$^1\text{H}$ NMR	Spectra are available for detailed structural elucidation.	[5]
$^{13}\text{C}$ NMR	Data is available for confirming the carbon skeleton.	
IR Spectroscopy	Characteristic broad O-H stretch around 3200-3600 $\text{cm}^{-1}$ , C-H stretches around 2800-3100 $\text{cm}^{-1}$ , and C-O stretches around 1000-1300 $\text{cm}^{-1}$ .	[3]
Mass Spectrometry	Electron ionization mass spectra are available for this compound.	[3]

## Synthesis

The primary industrial production method for 3-Methyl-2,4-pentanediol is the catalytic hydrogenation of diacetone alcohol.[1][6][7]

## Experimental Protocol: Catalytic Hydrogenation of Diacetone Alcohol

This protocol describes a general procedure for the synthesis of 3-Methyl-2,4-pentanediol.

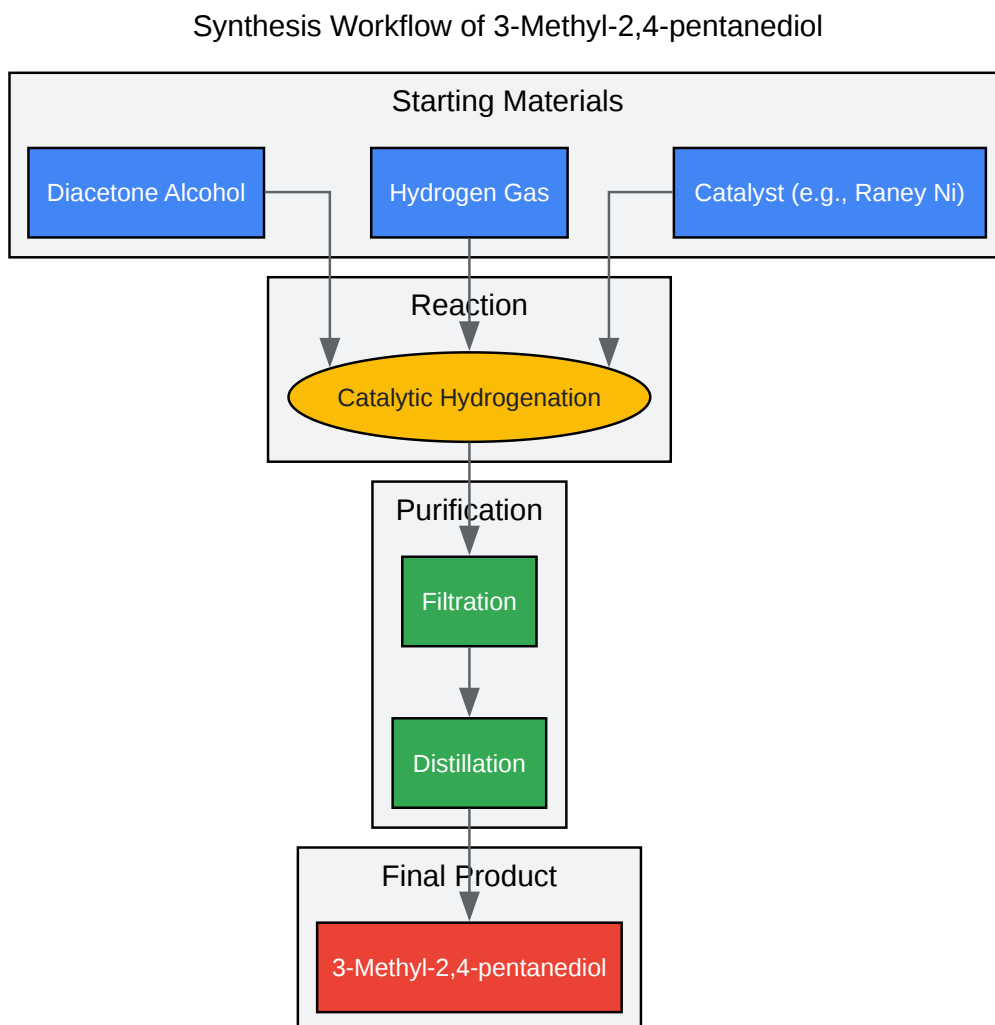
Materials:

- Diacetone alcohol
- Raney nickel catalyst (or other suitable hydrogenation catalysts like Ni/SiO<sub>2</sub>, Ni/diatomite, or Pd)[8]
- High-pressure autoclave/hydrogenator
- Hydrogen gas

- Sodium bicarbonate (optional, for neutralization)
- Solvent (e.g., ethanol)
- Filtration apparatus
- Distillation apparatus

Procedure:

- **Catalyst Preparation:** If using a Raney nickel catalyst, it is typically activated by treating a nickel-aluminum alloy with a concentrated sodium hydroxide solution.[8] The activated catalyst is then washed with distilled water until neutral and subsequently with ethanol.[8]
- **Reaction Setup:** The high-pressure autoclave is charged with diacetone alcohol and the activated catalyst. The amount of catalyst can vary, but a typical loading is 5-10% by weight of the diacetone alcohol.
- **Hydrogenation:** The autoclave is sealed and purged with nitrogen, followed by pressurization with hydrogen gas. The reaction is typically carried out at elevated temperatures (e.g., 110-140 °C) and pressures (e.g., 3.5 MPa).[8] The reaction mixture is agitated for a set period (e.g., 4-6 hours) until the theoretical amount of hydrogen is consumed.
- **Work-up:** After cooling and venting the autoclave, the reaction mixture is filtered to remove the catalyst.
- **Purification:** The crude 3-Methyl-2,4-pentanediol is purified by fractional distillation under reduced pressure to yield the final product.



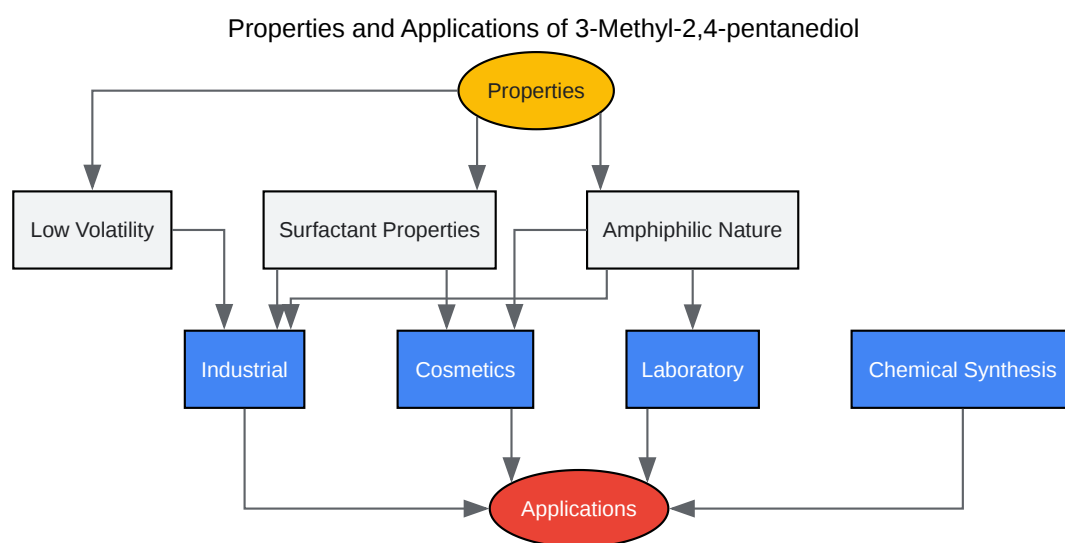
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Caption: Synthesis of 3-Methyl-2,4-pentanediol.

## Applications

3-Methyl-2,4-pentanediol has a wide range of applications owing to its amphiphilic nature, low volatility, and surfactant properties.<sup>[2][7]</sup>

- **Industrial Applications:** It is used as a solvent in petroleum refining, a component of hydraulic fluids, a solvent for inks, and an additive for cement.[6][7] It also serves as a coupling agent in paints, coatings, and cleansers.[1][7]
- **Cosmetics and Personal Care:** It functions as a thickening agent and emulsion stabilizer in skin care, hair care, and cosmetic products.[1][2]
- **Laboratory Use:** In protein crystallography, it is a common precipitant and cryoprotectant.[1][2] Its amphiphilic nature allows it to bind to various locations on a protein's secondary structure, facilitating crystallization and improving the resolution of X-ray diffraction.[2]
- **Chemical Synthesis:** It is used as a reagent in the synthesis of functionalized boronic esters and vinylboronates.[1]



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Caption: Relationship between properties and applications.

## Safety and Handling

3-Methyl-2,4-pentanediol is considered to have low acute toxicity.[6] However, it can cause skin and serious eye irritation.[2][9]

Table 3: Hazard and Precautionary Information

Hazard Statement	Precautionary Statement	Reference
H315: Causes skin irritation	P264: Wash skin thoroughly after handling.	[2]
H319: Causes serious eye irritation	P280: Wear protective gloves/eye protection/face protection.	[2]
P302+P352: IF ON SKIN: Wash with plenty of soap and water.	[2]	
P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[2]	

### Handling and Storage:

- Store in a well-ventilated place.[10]
- Keep container tightly closed.[10]
- Keep away from heat, sparks, open flames, and hot surfaces.[10]
- Incompatible with strong oxidizing agents, strong acids, acid anhydrides, and acid chlorides.  
[9]

This technical guide provides a comprehensive overview of 3-Methyl-2,4-pentanediol, offering valuable information for professionals in research and development. The provided data and protocols are intended to support further investigation and application of this versatile compound.

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- To cite this document: BenchChem. [3-Methylpentane-2,3-diol CAS number 63521-37-9 properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1659112#3-methylpentane-2-3-diol-cas-number-63521-37-9-properties]

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